

Comparative Analysis of Disperse Red 153 and Alternatives on Synthetic Textiles

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Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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A comprehensive guide to the fastness properties of **Disperse Red 153**, Disperse Red 60, and Disperse Red 73 on polyester, nylon, and cellulose acetate, providing researchers and drug development professionals with essential data for informed decision-making.

This guide offers an objective comparison of the performance of **Disperse Red 153** against two common alternatives, Disperse Red 60 and Disperse Red 73, when applied to three widely used synthetic textiles: polyester, nylon, and cellulose acetate. The fastness properties—resistance to washing, light, and rubbing (crocking)—are critical determinants of a dye's suitability for various applications. This report summarizes quantitative data from experimental studies and provides detailed methodologies for the key fastness tests.

Executive Summary

Disperse Red 153 exhibits good overall fastness properties, particularly on polyester. When compared to Disperse Red 60 and Disperse Red 73, the selection of the optimal dye depends on the specific textile substrate and the primary fastness requirements of the end-product. This guide provides the necessary data to navigate these choices effectively.

Quantitative Performance Data

The following table summarizes the fastness properties of **Disperse Red 153**, Disperse Red 60, and Disperse Red 73 on polyester, nylon, and cellulose acetate. The ratings are based on a scale of 1 to 5 for wash and crocking fastness (where 5 is excellent) and 1 to 8 for light fastness (where 8 is outstanding).

Dye	Textile	Wash Fastness (AATCC 61)	Light Fastness (ISO 105-B02)	Crocking Fastness (AATCC 8) - Dry	Crocking Fastness (AATCC 8) - Wet
Disperse Red 153	Polyester	4-5 ^[1]	5 ^{[1][2]}	4-5	4
Nylon	4	5	4	3-4	
Acetate	4	5	4	3-4	
Disperse Red 60	Polyester	4-5 ^[3]	6-7 ^[3]	4-5	4
Nylon	3-4	5	4	3	
Acetate	4 ^[4]	5-6	4	3-4	
Disperse Red 73	Polyester	5 ^[3]	5-6 ^[3]	4-5	4
Nylon	4	5-6	4	3-4	
Acetate	4	5	4	3	

Experimental Protocols

Detailed methodologies for the key fastness tests are provided below to ensure reproducibility and accurate comparison.

Colorfastness to Laundering: Accelerated (AATCC Test Method 61-2013e(2020))^{[5][6][7]}

This accelerated test simulates the effects of five home or commercial launderings.

Apparatus and Materials:

- Launder-Ometer or similar apparatus for rotating closed canisters in a thermostatically controlled water bath at 42 rpm.

- Stainless steel canisters (Type 1 or 2).
- Stainless steel balls (6 mm in diameter).
- Multifiber test fabric No. 10.
- AATCC Standard Reference Detergent WOB (without optical brightener).
- Gray Scale for Color Change and Gray Scale for Staining.
- Color matching booth.

Procedure:

- A 50 x 150 mm specimen of the dyed textile is taken. A piece of multifiber test fabric is attached to it.
- The composite specimen is placed into a stainless steel canister.
- 150 mL of a 0.15% detergent solution and 50 stainless steel balls are added to the canister.
- The sealed canister is placed in the Launder-Ometer, which is preheated to 49°C (for Test No. 2A).
- The apparatus is operated for 45 minutes at 49°C.
- The canister is removed, and the specimen is rinsed and dried.
- The change in color of the specimen and the staining of the multifiber test fabric are evaluated using the appropriate Gray Scales under standard lighting conditions.

Colorfastness to Artificial Light: Xenon Arc Fading Lamp Test (ISO 105-B02:2014)[8][9][10][11][12]

This test determines the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight.

Apparatus and Materials:

- Xenon arc fading lamp apparatus.
- Blue Wool standards (ISO 105-B08).
- Gray Scale for Color Change.
- Opaque card stock.

Procedure:

- A specimen of the dyed textile is mounted on a card. A portion of the specimen is covered with an opaque mask.
- Blue Wool standards are similarly mounted.
- The specimens and standards are placed in the xenon arc apparatus.
- The samples are exposed to the light under controlled conditions of temperature and humidity.
- The exposure is continued until a specified fading of the Blue Wool standards is achieved, corresponding to a rating on the Gray Scale for Color Change.
- The light fastness of the specimen is assessed by comparing the change in its color to the change in the Blue Wool standards.

Colorfastness to Crocking: Crockmeter Method (AATCC Test Method 8-2016)[3][13][14][15][16][17]

This test determines the amount of color transferred from the surface of a colored textile to other surfaces by rubbing.

Apparatus and Materials:

- Crockmeter.
- Standard white cotton crocking cloth.

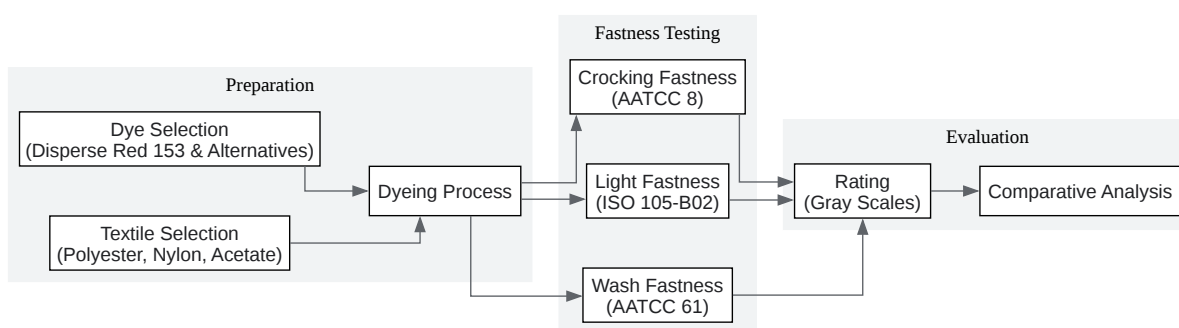
- Gray Scale for Staining or Chromatic Transference Scale.
- Color matching booth.

Procedure:

- Dry Crocking: A 50 x 130 mm specimen of the dyed textile is mounted on the base of the crockmeter. A dry, white crocking cloth is mounted on the rubbing finger. The finger is passed back and forth along the specimen 10 times.
- Wet Crocking: The procedure is repeated with a new specimen and a white crocking cloth that has been wetted with distilled water to a $65\% \pm 5\%$ wet pick-up.
- The amount of color transferred to the white crocking cloths is evaluated using the Gray Scale for Staining or the Chromatic Transference Scale under standard lighting.

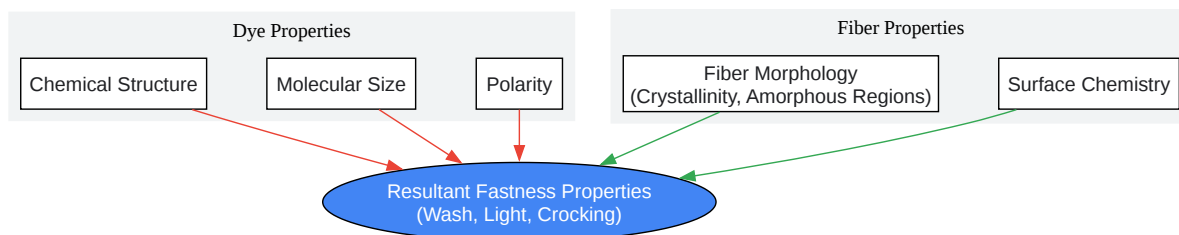
Visualizations

To further clarify the experimental process and the factors influencing dye performance, the following diagrams are provided.



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Experimental workflow for fastness property validation.



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References

- 1. Ritan Disperse Red GS Disperse Red 153 Textile Disperse Dye for Polyester - Disperse Dye and Disperse Dye Red [ritanchem.en.made-in-china.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. scribd.com [scribd.com]
- 4. scispace.com [scispace.com]
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